

BAY1217389 solubility and stock solution preparation for in vitro use

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Compound of Interest

Compound Name: BAY1217389

Cat. No.: B605921

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BAY1217389: Application Notes and Protocols for In Vitro Use

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **BAY1217389**, a potent and selective inhibitor of monopolar spindle 1 (MPS1) kinase, for in vitro research applications. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

BAY1217389 is an orally bioavailable small molecule that selectively inhibits the serine/threonine kinase MPS1 (also known as TTK) with high potency ($IC_{50} < 10 \text{ nM}$)[1]. MPS1 is a key regulator of the spindle assembly checkpoint (SAC), a critical cellular mechanism that ensures proper chromosome segregation during mitosis[2][3][4]. By inhibiting MPS1, **BAY1217389** abrogates the SAC, leading to premature exit from mitosis, chromosomal missegregation, and ultimately, mitotic catastrophe and cell death in cancer cells[2][5]. These characteristics make **BAY1217389** a valuable tool for studying mitotic regulation and a potential therapeutic agent in oncology.

Data Presentation

Physicochemical Properties

Property	Value
Molecular Formula	C27H24F5N5O3
Molecular Weight	561.50 g/mol [1]
Appearance	Crystalline solid[6]
Purity	≥95%[6]
Storage	Store powder at -20°C for up to 3 years.[1]

Solubility Data

For optimal results, it is recommended to use freshly opened, anhydrous solvents, as the presence of moisture can reduce the solubility of **BAY1217389**[5].

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	≥ 100 mg/mL[1][5]	≥ 178.09 mM[1][5]	Use fresh, moisture-free DMSO.[5]
Dimethylformamide (DMF)	~25 mg/mL[6]	~44.52 mM	-
1:3 DMF:PBS (pH 7.2)	~0.25 mg/mL[6]	~0.45 mM	Aqueous solutions are not stable and should be prepared fresh daily.[6]

Experimental Protocols

Preparation of Stock Solutions

1. High-Concentration Stock Solution in DMSO (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution of **BAY1217389** in dimethyl sulfoxide (DMSO).

Materials:

- **BAY1217389** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **BAY1217389** powder. For 1 mL of a 10 mM stock solution, you will need 5.615 mg of **BAY1217389** (Molecular Weight = 561.5 g/mol).
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the **BAY1217389** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed[1].
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years[1].

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution for use in cell culture experiments.

Materials:

- 10 mM **BAY1217389** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640) supplemented with serum as required for your cell line.

Procedure:

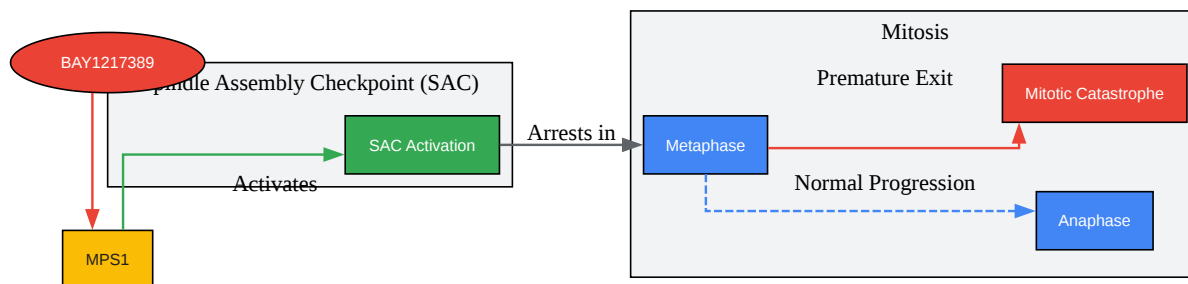
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to prepare a 100 μ M intermediate solution, add 10 μ L of the 10 mM stock to 990 μ L of cell culture medium. Mix well by gentle pipetting.
- Final Dilution: Add the desired volume of the intermediate or stock solution to the cell culture plates to achieve the final experimental concentrations. For example, to achieve a final concentration of 100 nM in a well containing 1 mL of medium, add 1 μ L of the 100 μ M intermediate solution.
- Control: Ensure that a vehicle control (e.g., DMSO at the same final concentration as the highest concentration of **BAY1217389**) is included in your experimental setup.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity.
- Due to the limited stability of **BAY1217389** in aqueous solutions, it is recommended to prepare fresh working solutions for each experiment.

Mandatory Visualizations

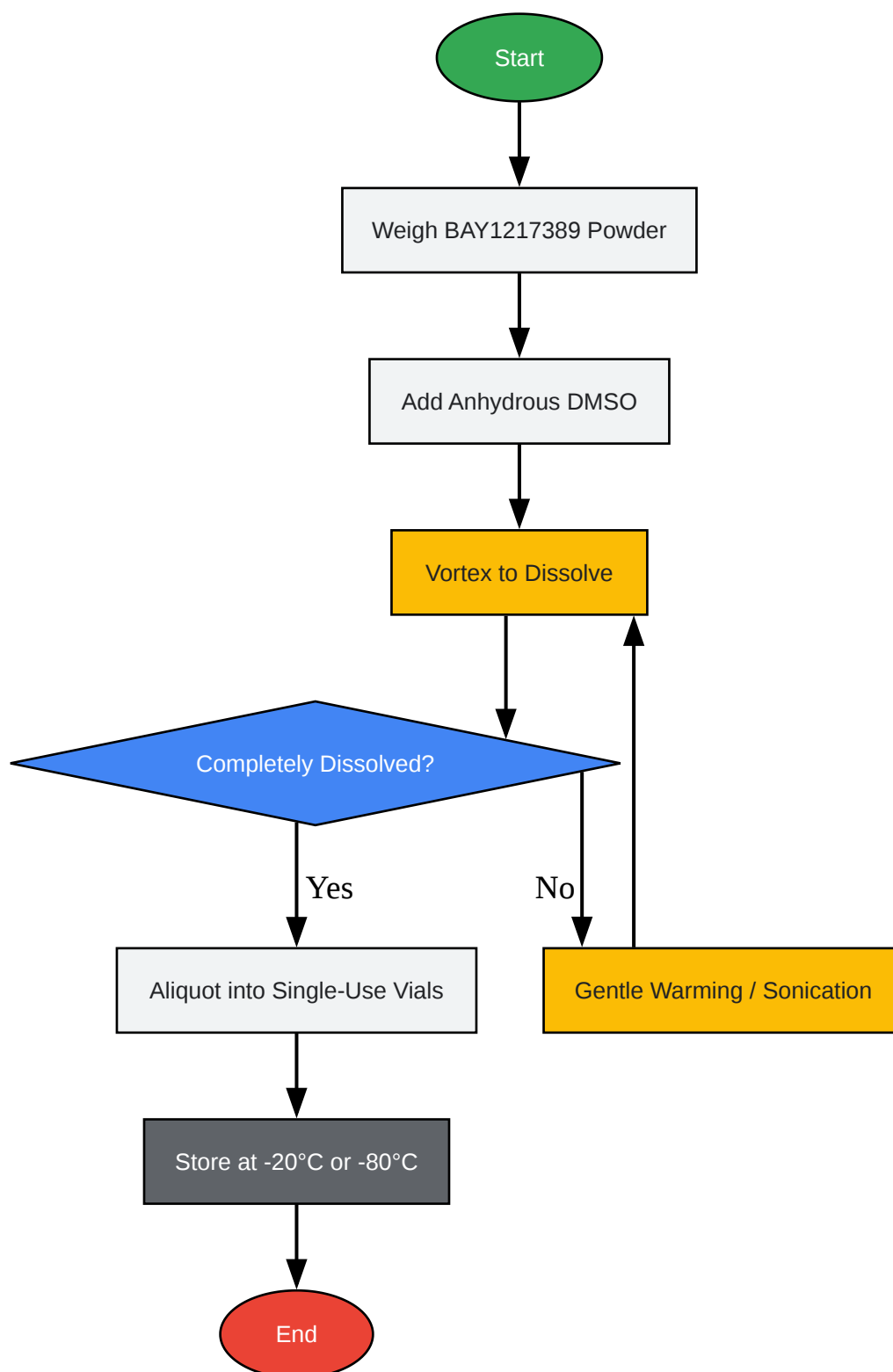
Signaling Pathway of **BAY1217389** Action



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Caption: Mechanism of action of **BAY1217389** in disrupting the spindle assembly checkpoint.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a concentrated stock solution of **BAY1217389**.

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